Application Notes and Protocols for AMG-458 In Vitro Assays

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Compound of Interest

Compound Name:	*Amg-458*
CAS No.:	*913376-83-7*
Cat. No.:	*B1684692*

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Introduction

AMG-458 is a potent and selective small molecule inhibitor of the c-Met receptor tyrosine kinase.[1][2][3] The c-Met pathway plays a crucial role in cell proliferation, survival, migration, and invasion, and its aberrant activation is implicated in the development and progression of numerous cancers.[4][5] **AMG-458** has demonstrated significant anti-tumor activity in preclinical models by inhibiting c-Met phosphorylation and downstream signaling.[1][2] These application notes provide detailed protocols for key in vitro assays to evaluate the efficacy and mechanism of action of **AMG-458**.

Data Presentation

Biochemical Activity of **AMG-458**

Target	K_I (nM)	Reference
c-Met (Human)	1.2	[1][2]
c-Met (Mouse)	2.0	[2][3]
c-Met (H1094R)	0.5	[1]
c-Met (V1092I)	1.1	[1]
c-Met (D1228H)	2.2	[1]
c-Met (M1250T)	4.1	[6]
c-Met (Y1230H)	4.5	[6]
VEGFR2	>4100	[6]

Cellular Activity of AMG-458

Cell Line	Assay	IC_{50} (nM)	Reference
PC3	HGF-mediated c-Met Phosphorylation	60	[1][7]
CT26	HGF-mediated c-Met Phosphorylation	120	[1][7]
HUVEC	c-Met Inhibition	690	[4][5]
H441	Cell Viability	More sensitive than A549	[8]
A549	Cell Viability	Less sensitive than H441	[8]

Signaling Pathway

The binding of Hepatocyte Growth Factor (HGF) to its receptor, c-Met, induces receptor dimerization and autophosphorylation of tyrosine residues within the kinase domain. This activation triggers downstream signaling cascades, primarily the PI3K/Akt and RAS/MAPK

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(Erk) pathways, which promote cell survival and proliferation. **AMG-458** selectively inhibits the kinase activity of c-Met, thereby blocking these downstream signals.

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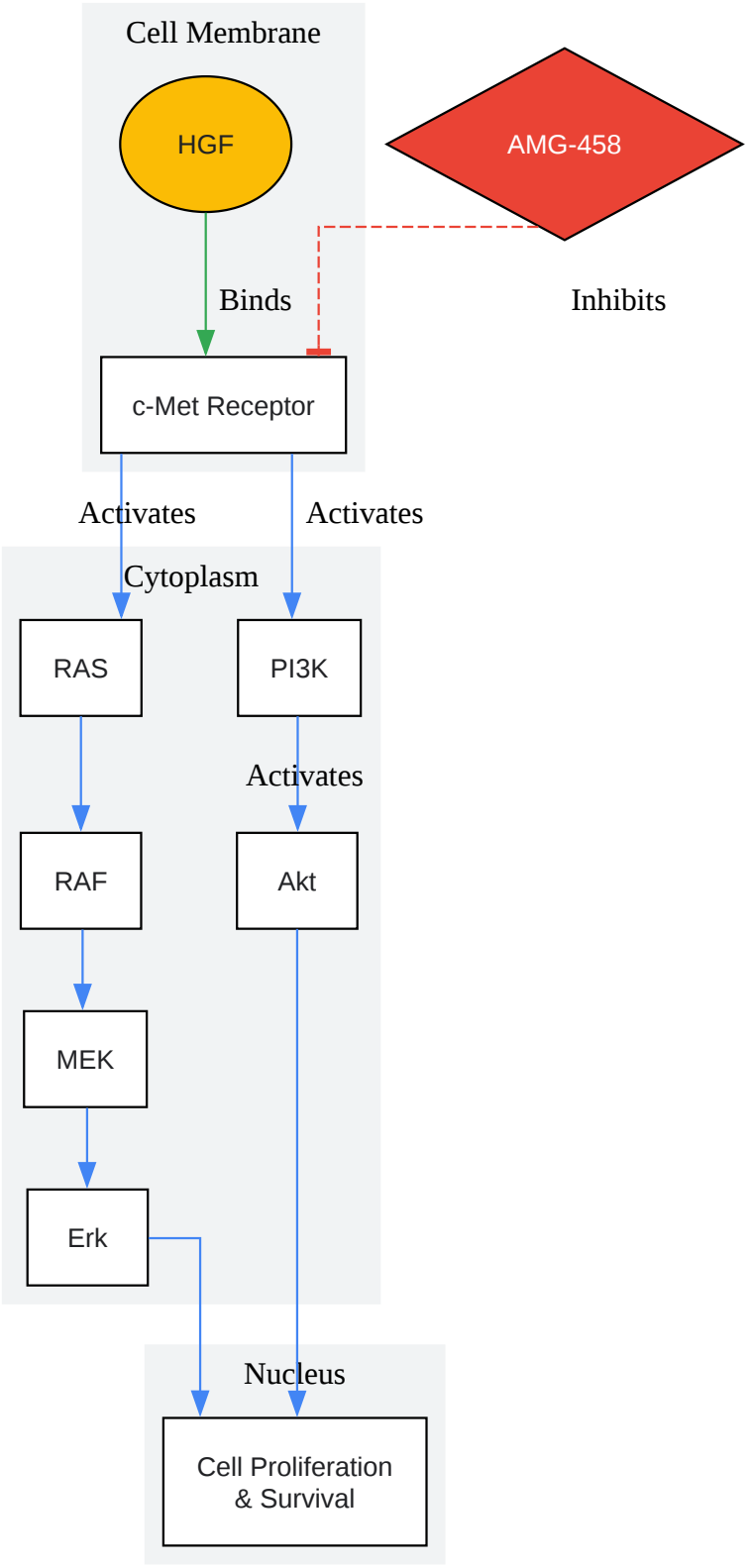

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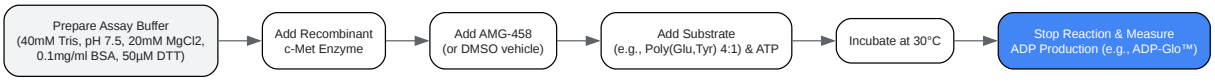

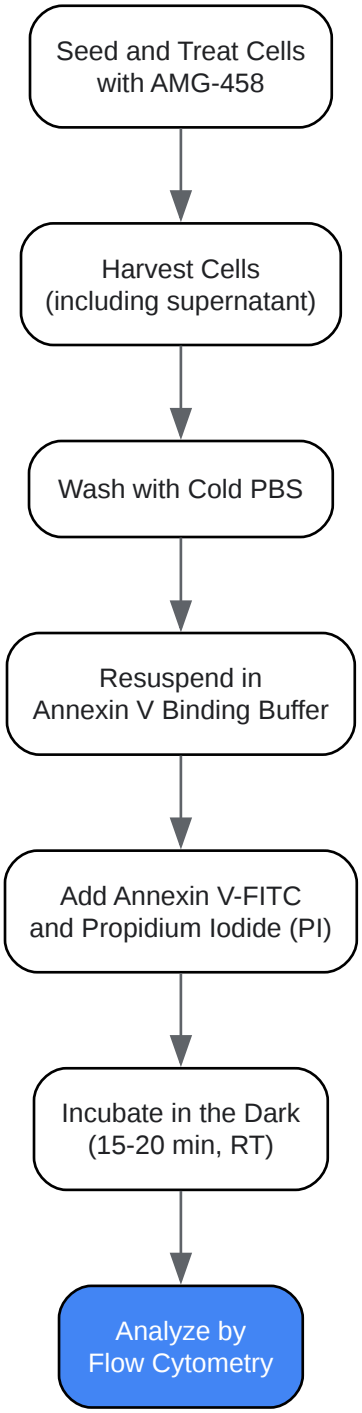

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